

Application Notes and Protocols: BODIPY™ TR-X in Neuroscience Research

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Compound of Interest

Compound Name: *Bodipy TR-X*

CAS No.: *197306-80-2*

Cat. No.: *B1663740*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

BODIPY™ TR-X is a bright, red-fluorescent dye that serves as a valuable tool in neuroscience research. Its utility stems from its succinimidyl ester (NHS ester) functional group, which readily reacts with primary amines on proteins, peptides, and other biomolecules to form stable covalent bonds. This property, combined with its excellent photophysical characteristics, makes it particularly well-suited for a variety of applications, including immunofluorescence microscopy, peptide labeling for receptor tracking, and in vivo imaging, especially with two-photon microscopy.

The BODIPY™ core structure provides high fluorescence quantum yield and a narrow emission spectrum, which is beneficial for multiplexing experiments with other fluorophores. Its relatively long excited-state lifetime is also advantageous for fluorescence polarization-based assays. Furthermore, BODIPY™ TR-X exhibits a large two-photon cross-section, enabling deep-tissue imaging with reduced phototoxicity and scattering, a critical advantage for studying neuronal structures and processes within the complex environment of the brain.^[1]

These application notes provide an overview of the key applications of BODIPY™ TR-X in neuroscience, along with detailed protocols for its use in labeling biomolecules and performing advanced imaging experiments.

Key Applications in Neuroscience

- **Immunofluorescent Labeling of Neuronal Proteins:** BODIPY™ TR-X can be conjugated to primary or secondary antibodies to visualize the localization and expression of specific proteins within neurons and glial cells. This is fundamental for studying neuronal morphology, synaptic structures, and the distribution of ion channels, receptors, and other key neuronal proteins.
- **Labeling of Neuropeptides and Neurotransmitters:** The amine-reactive nature of BODIPY™ TR-X allows for the direct labeling of peptides, such as Neuropeptide Y (NPY), to study their binding to receptors and their trafficking in the nervous system.[\[2\]](#)[\[3\]](#) This is crucial for understanding the roles of these signaling molecules in various physiological and pathological processes.
- **In Vivo and Ex Vivo Imaging with Two-Photon Microscopy:** The favorable two-photon excitation properties of BODIPY™ TR-X make it an excellent choice for deep-tissue imaging in living animals or thick brain slices.[\[4\]](#)[\[5\]](#) This enables the study of dynamic processes such as neuronal plasticity, glial cell responses, and the progression of neurodegenerative diseases in a more physiologically relevant context.
- **Neurodegenerative Disease Research:** While some studies utilize custom-synthesized BODIPY™ derivatives, the principles can be adapted for BODIPY™ TR-X conjugates. For instance, labeled antibodies or peptides can be used to visualize pathological hallmarks such as amyloid-beta plaques in Alzheimer's disease models.

Quantitative Data

The following tables summarize the key quantitative properties of BODIPY™ TR-X and its conjugates, providing a reference for experimental design and data interpretation.

Table 1: Photophysical Properties of BODIPY™ TR-X

Property	Value	Reference
Excitation Maximum (λ_{ex})	~588 nm	
Emission Maximum (λ_{em})	~616 nm	
Molar Extinction Coefficient	~100,000 $\text{cm}^{-1}\text{M}^{-1}$	
Fluorescence Quantum Yield	High (in organic solvents)	
Excited-State Lifetime	~5.4 nanoseconds (in Methanol)	
Recommended Two-Photon Excitation	~800 - 850 nm	

Table 2: Performance Characteristics in Neuroscience Applications (Representative Data)

Application	Parameter	Typical Value/Range	Reference
Neuropeptide Y Receptor Binding	Binding Affinity (K_i) of BODIPY™ TMR-NPY	1-6 nM (for Y1 receptor)	
Two-Photon Imaging	Signal-to-Noise Ratio (S/N) for single action potentials (with similar long-wavelength dyes)	8.30 ± 0.58	
Amyloid Plaque Imaging	Binding Affinity (K_i) of a BODIPY-based probe (NIAD-4)	10 nM	

Experimental Protocols

Protocol 1: Conjugation of BODIPY™ TR-X NHS Ester to an Antibody

This protocol describes the labeling of a primary or secondary antibody with BODIPY™ TR-X NHS ester for use in immunofluorescence applications.

Materials:

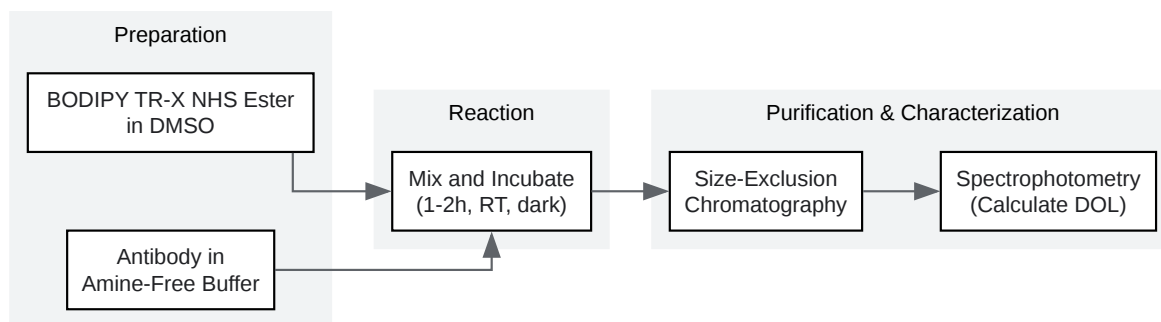
- BODIPY™ TR-X NHS Ester
- Antibody (2 mg/mL in amine-free buffer, e.g., PBS pH 7.4)
- Anhydrous Dimethylsulfoxide (DMSO)
- Reaction Buffer: 0.1 M sodium bicarbonate buffer, pH 8.3-8.5
- Purification column (e.g., Sephadex G-25)
- Spectrophotometer

Procedure:

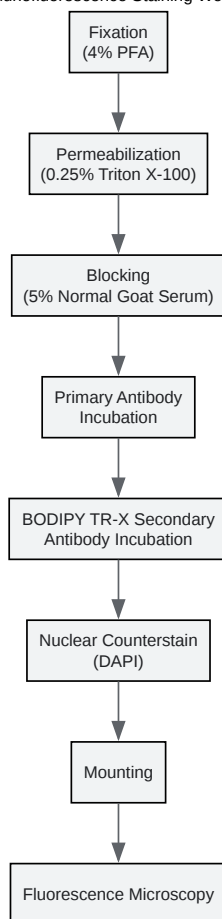
- Prepare the Antibody:
 - Dissolve or dialyze the antibody into the Reaction Buffer at a concentration of 2 mg/mL. Buffers containing primary amines (e.g., Tris) must be avoided as they will compete with the antibody for conjugation.
- Prepare the Dye Stock Solution:
 - Allow the vial of BODIPY™ TR-X NHS Ester to warm to room temperature before opening.
 - Dissolve the dye in anhydrous DMSO to a final concentration of 10 mg/mL.
- Conjugation Reaction:
 - Slowly add a 10-20 fold molar excess of the dissolved BODIPY™ TR-X NHS Ester to the antibody solution while gently stirring. The optimal molar ratio may need to be determined empirically for each antibody.
 - Incubate the reaction for 1-2 hours at room temperature, protected from light.
- Purification of the Conjugate:

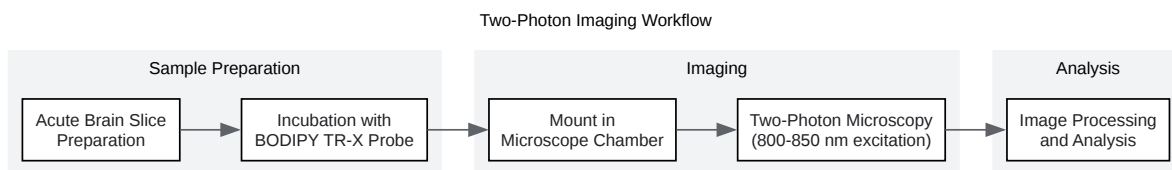
- Separate the labeled antibody from the unreacted dye using a size-exclusion chromatography column (e.g., Sephadex G-25) equilibrated with PBS.
- The first colored fraction to elute will be the BODIPY™ TR-X labeled antibody.
- Characterization of the Conjugate:
 - Measure the absorbance of the purified conjugate at 280 nm (for protein) and 588 nm (for BODIPY™ TR-X).
 - Calculate the degree of labeling (DOL) using the following formula: $DOL = (A_{max} \times \epsilon_{protein}) / [(A_{280} - (A_{max} \times CF)) \times \epsilon_{dye}]$ Where:
 - A_{max} is the absorbance at 588 nm.
 - A_{280} is the absorbance at 280 nm.
 - $\epsilon_{protein}$ is the molar extinction coefficient of the antibody at 280 nm (typically ~210,000 $M^{-1}cm^{-1}$ for IgG).
 - ϵ_{dye} is the molar extinction coefficient of BODIPY™ TR-X at 588 nm (~100,000 $M^{-1}cm^{-1}$).
 - CF is the correction factor for the dye's absorbance at 280 nm (typically ~0.3 for BODIPY™ TR).

Workflow for Antibody Conjugation with BODIPY TR-X

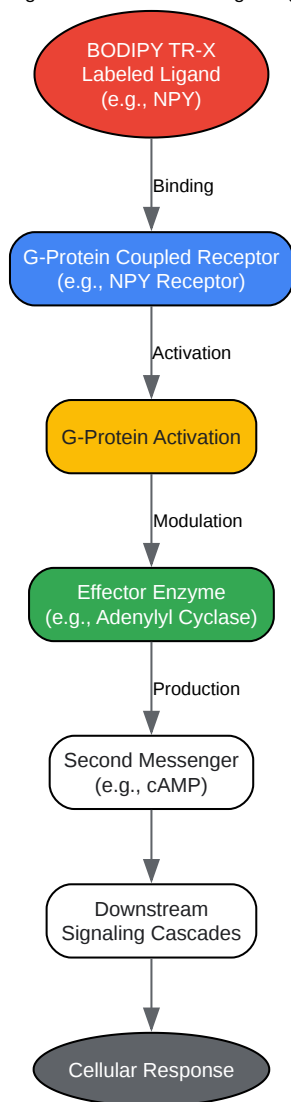


Immunofluorescence Staining Workflow





Receptor-Ligand Interaction and Signaling Pathway



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References

- [1. abpbio.com \[abpbio.com\]](#)
- [2. BODIPY®-conjugated neuropeptide Y ligands: new fluorescent tools to tag Y1, Y2, Y4 and Y5 receptor subtypes - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. BODIPY-conjugated neuropeptide Y ligands: new fluorescent tools to tag Y1, Y2, Y4 and Y5 receptor subtypes - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [4. Two-photon imaging in living brain slices - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [5. bpb-us-e1.wpmucdn.com \[bpb-us-e1.wpmucdn.com\]](#)
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